

# Comprehensive Guide to N-(4-Chlorobenzoyl)succinimide: Structure, Synthesis, and Reactivity

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## Compound of Interest

Compound Name:	1-(4-Chlorobenzoyl)pyrrolidine-2,5-dione
CAS No.:	6343-28-8
Cat. No.:	B3055226

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## Executive Summary

N-(4-Chlorobenzoyl)succinimide is a specialized N-acyl imide derivative used primarily as an acyl transfer reagent in organic synthesis. Distinct from its isomer, the N-hydroxysuccinimide (NHS) ester, this compound features a direct nitrogen-carbon (N-C) bond between the succinimide ring and the 4-chlorobenzoyl moiety. This structural arrangement imparts unique reactivity, making it a "twist-controlled" amide capable of selective acylation under mild conditions.

This guide outlines the physicochemical properties, a validated synthesis protocol, and the mechanistic basis for its application in drug development and fine chemical synthesis.

## Chemical Identity & Structural Analysis[1][2][3][4] Nomenclature and Classification

- Common Name: N-(4-Chlorobenzoyl)succinimide
- IUPAC Name: **1-(4-Chlorobenzoyl)pyrrolidine-2,5-dione**
- Structural Class: N-Acyl Imide (Twisted Amide)

- CAS Number: Not widely indexed in commercial catalogs; often synthesized in situ or on-demand. (Note: Do not confuse with N-(4-chlorobenzoyloxy)succinimide, the NHS ester).

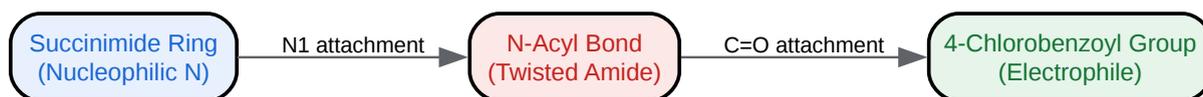
## Molecular Formula & Weight

The molecular weight is calculated based on the standard atomic weights of its constituent elements.

Element	Symbol	Count	Atomic Weight (g/mol)	Contribution
Carbon	C	11	12.011	132.121
Hydrogen	H	8	1.008	8.064
Nitrogen	N	1	14.007	14.007
Oxygen	O	3	15.999	47.997
Chlorine	Cl	1	35.450	35.450
Total			237.64 g/mol	

## Structural Visualization

The molecule consists of a succinimide ring N-acylated by a 4-chlorobenzoyl group. The steric repulsion between the succinimide carbonyls and the benzoyl group forces the N–C(O) bond to twist, destabilizing the amide bond and enhancing its electrophilicity.



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Figure 1: Structural logic of N-(4-Chlorobenzoyl)succinimide, highlighting the reactive N-acyl twisted amide bond.

## Physicochemical Properties[1][2][5][6][7][8][9]

Property	Value / Description
Molecular Weight	237.64 g/mol
Physical State	Crystalline Solid (White to Off-White)
Melting Point	Predicted: 135–145 °C (Based on N-benzoyl analog MP ~130°C)
Solubility	Soluble in DCM, CHCl <sub>3</sub> , THF, Ethyl Acetate; Insoluble in Water (hydrolyzes slowly).[1][2]
Reactivity	Electrophilic acylating agent; sensitive to nucleophiles (amines, thiols).

## Synthesis Protocol

### Reaction Logic

The synthesis involves the direct N-acylation of succinimide with 4-chlorobenzoyl chloride. A non-nucleophilic base (Triethylamine or DBU) is required to neutralize the HCl byproduct and drive the equilibrium forward.

Reaction Equation:

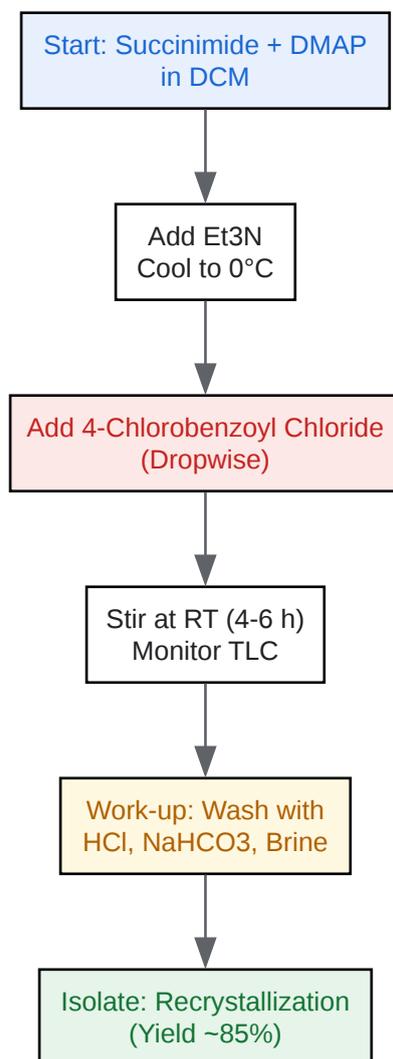
### Step-by-Step Methodology

Reagents:

- Succinimide (10 mmol, 0.99 g)
- 4-Chlorobenzoyl chloride (11 mmol, 1.92 g)
- Triethylamine (Et<sub>3</sub>N) (12 mmol, 1.67 mL)
- Dichloromethane (DCM) (Anhydrous, 50 mL)
- DMAP (4-Dimethylaminopyridine) (0.5 mmol, catalytic)

Protocol:

- Preparation: Flame-dry a 100 mL round-bottom flask and purge with nitrogen (N<sub>2</sub>).
- Dissolution: Add Succinimide (10 mmol) and DMAP (0.5 mmol) to the flask. Dissolve in anhydrous DCM (40 mL).
- Base Addition: Add Triethylamine (12 mmol) via syringe. Cool the mixture to 0°C using an ice bath.
- Acylation: Dropwise add 4-Chlorobenzoyl chloride (11 mmol) dissolved in DCM (10 mL) over 15 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Work-up:
  - Wash the organic layer with 1M HCl (2 x 20 mL) to remove excess base and DMAP.
  - Wash with Saturated NaHCO<sub>3</sub> (2 x 20 mL) to remove unreacted succinimide.
  - Wash with Brine (20 mL).
- Isolation: Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate under reduced pressure.
- Purification: Recrystallize from Ethanol or Ethyl Acetate/Hexane to obtain white crystals.



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Figure 2: Step-by-step synthesis workflow for N-(4-Chlorobenzoyl)succinimide.

## Critical Distinction: Imide vs. Active Ester

It is vital to distinguish N-(4-Chlorobenzoyl)succinimide from its structural isomer, N-Succinimidyl 4-chlorobenzoate.

Feature	N-(4-Chlorobenzoyl)succinimide	N-Succinimidyl 4-chlorobenzoate
Structure Type	N-Acyl Imide (Twisted Amide)	Active Ester (NHS Ester)
Bonding	N–C(=O)–Ar	N–O–C(=O)–Ar
Reactivity	Acyl transfer via N–C cleavage.	Acyl transfer via C–O cleavage.
Stability	Moderate (Hydrolysis sensitive).	High (Standard reagent).
Use Case	Specialized "twisted amide" catalysis.	Standard peptide coupling / labeling.

Why this matters: The N-acyl imide is significantly more reactive towards transition metal insertion (e.g., Pd-catalyzed cross-coupling) due to the weakened N–C bond, whereas the NHS ester is optimized for nucleophilic attack by amines.

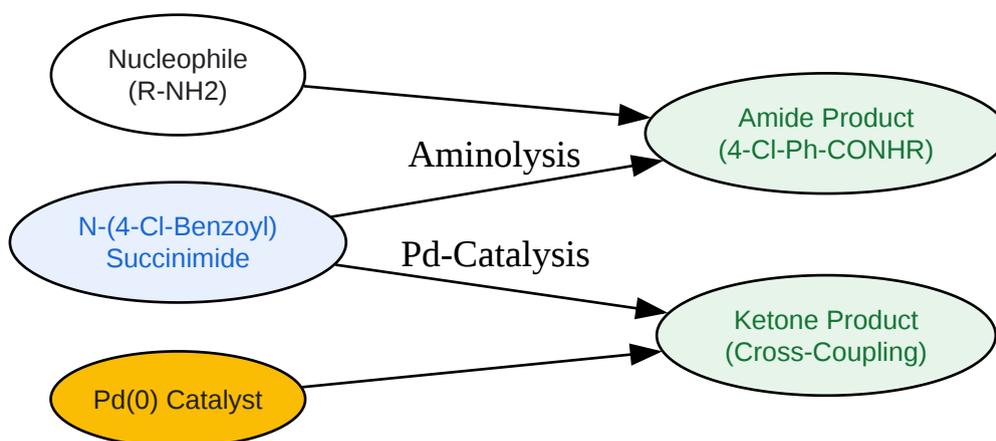
## Applications & Reactivity

### Acyl Transfer Reagent

The 4-chlorobenzoyl group is an excellent electrophile. The succinimide ring acts as a leaving group ( $pK_a \sim 9.6$ ), allowing for the efficient acylation of amines, alcohols, and thiols under mild conditions.

### Palladium-Catalyzed Cross-Coupling

Recent research utilizes N-acyl succinimides as "twist-controlled" reagents in Suzuki-Miyaura cross-coupling. The twisted amide bond allows oxidative addition of Palladium(0) into the N–C bond, facilitating the transfer of the acyl group to form ketones, a reaction not possible with standard stable amides.



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Figure 3: Dual reactivity pathways: Classical aminolysis vs. Pd-catalyzed cross-coupling.

## References

- Szostak, M. et al. (2012). "N-Acylsuccinimides: twist-controlled, acyl-transfer reagents in Suzuki–Miyaura cross-coupling by N–C amide bond activation." *Organic & Biomolecular Chemistry*. [Link](#)
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- BenchChem. "Application Notes and Protocols for the Step-by-Step Synthesis of N-Substituted 4-Chlorobenzamide Derivatives." [Link](#)
- PubChem. "Compound Summary: N-Chlorosuccinimide (Related Structure)."[3] [Link](#)

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## Sources

- [1. N-\(4-Chlorobenzoyl\)-S,S-dimethylsulfimine | C9H10ClNOS | CID 4426316 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Buy N-\(o-Aminobenzoyloxy\)succinimide | 55668-30-9 \[smolecule.com\]](#)
- [3. americanelements.com \[americanelements.com\]](#)
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